

# An In-Depth Technical Guide to 2-Acetamidobenzoyl Chloride

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## Compound of Interest

Compound Name: 2-Acetamidobenzoyl chloride

Cat. No.: B15201398

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CAS Number: 64180-31-0

This technical guide provides a comprehensive overview of **2-Acetamidobenzoyl chloride**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its synthesis, properties, and applications.

## Chemical Properties and Data

**2-Acetamidobenzoyl chloride**, also known as N-acetylanthranilic acid chloride, is a reactive acyl chloride derivative of 2-acetamidobenzoic acid. Its chemical structure and key properties are summarized below.

Property	Value
CAS Number	64180-31-0[1]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> ClNO <sub>2</sub> [1]
Molecular Weight	197.62 g/mol [1]
IUPAC Name	2-acetamidobenzoyl chloride[1]
Synonyms	N-acetylanthranilic acid chloride, o-acetamidobenzoyl chloride[1]



# Synthesis of 2-Acetamidobenzoyl Chloride

The primary method for the synthesis of **2-Acetamidobenzoyl chloride** is the reaction of 2-acetamidobenzoic acid with a chlorinating agent, most commonly thionyl chloride ( $\text{SOCl}_2$ ). This reaction proceeds via a nucleophilic acyl substitution mechanism.

## General Experimental Protocol

This protocol is a generalized procedure based on common methods for the synthesis of acyl chlorides from carboxylic acids.

Materials:

- 2-acetamidobenzoic acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous dichloromethane (DCM) or other inert solvent (e.g., toluene)
- Dry glassware
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

- In a dry, round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), suspend 2-acetamidobenzoic acid in an excess of thionyl chloride or in an anhydrous solvent such as dichloromethane.
- The reaction mixture is then heated to reflux. The progress of the reaction can be monitored by observing the cessation of gas evolution ( $\text{HCl}$  and  $\text{SO}_2$ ).<sup>[2]</sup>
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure using a rotary evaporator.<sup>[3][4]</sup>



- The crude **2-Acetamidobenzoyl chloride** is typically obtained as a solid or oil and can be used directly in subsequent reactions or purified further.

Purification: Purification can be achieved by recrystallization from a suitable dry, non-polar solvent or by vacuum distillation, though care must be taken to avoid decomposition.

## Spectroscopic Data

The structural confirmation of **2-Acetamidobenzoyl chloride** relies on various spectroscopic techniques. While a specific complete dataset for this compound is not readily available in public databases, the expected spectral characteristics are outlined below based on the analysis of similar structures.

Spectroscopic Data	Expected Characteristics
$^1\text{H}$ NMR	Aromatic protons (multiplets), acetyl methyl protons (singlet), and amide proton (broad singlet).
$^{13}\text{C}$ NMR	Carbonyl carbon of the acyl chloride, carbonyl carbon of the amide, aromatic carbons, and the acetyl methyl carbon.
FTIR ( $\text{cm}^{-1}$ )	Strong C=O stretching band for the acyl chloride (typically $\sim 1780\text{-}1815\text{ cm}^{-1}$ ), another C=O stretching band for the amide (around $1660\text{-}1680\text{ cm}^{-1}$ ), and N-H stretching vibrations.
Mass Spectrometry (m/z)	A molecular ion peak corresponding to the molecular weight, and characteristic fragmentation patterns including the loss of the chlorine atom and the acyl group.

## Chemical Reactivity and Applications in Drug Development

As an acyl chloride, **2-Acetamidobenzoyl chloride** is a reactive electrophile that readily undergoes nucleophilic acyl substitution reactions. This reactivity makes it a valuable

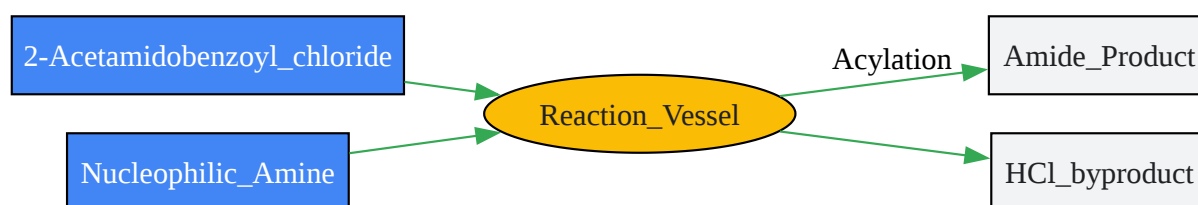


intermediate in organic synthesis, particularly in the pharmaceutical industry.

## Reactions with Nucleophiles

**2-Acetamidobenzoyl chloride** reacts with a variety of nucleophiles, such as amines, alcohols, and water, to form amides, esters, and carboxylic acids, respectively. These reactions are typically rapid and highly exothermic.

Experimental Workflow: Amide Formation



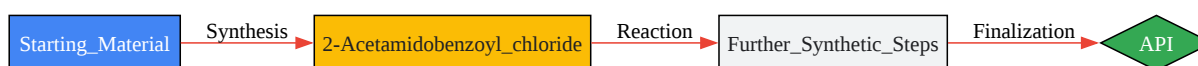
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Caption: Workflow for the synthesis of amides from **2-Acetamidobenzoyl chloride**.

## Role as a Pharmaceutical Intermediate

Acyl chlorides are fundamental building blocks in the synthesis of a wide range of active pharmaceutical ingredients (APIs).<sup>[5][6][7]</sup> **2-Acetamidobenzoyl chloride** can be utilized to introduce the 2-acetamidobenzoyl moiety into a larger molecule, which may be a critical step in the synthesis of various therapeutic agents. The acetamido group can influence the pharmacological properties of the final compound, such as its binding affinity to biological targets and its metabolic stability.

Logical Relationship: From Intermediate to API



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Caption: Role of **2-Acetamidobenzoyl chloride** in a synthetic pathway to an API.



## Safety and Handling

Acyl chlorides, including **2-Acetamidobenzoyl chloride**, are corrosive and moisture-sensitive compounds. They react with water to release hydrochloric acid, which is also corrosive and toxic. Therefore, appropriate safety precautions must be taken when handling this chemical.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Handle in a well-ventilated fume hood to avoid inhalation of vapors.
- Storage: Store in a cool, dry place in a tightly sealed container under an inert atmosphere to prevent decomposition.

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## References

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